

# Core Properties of N-(2-hydroxyethyl)-2-phenylacetamide

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## Compound of Interest

Compound Name: *N*-(2-hydroxyethyl)-2-phenylacetamide

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**N-(2-hydroxyethyl)-2-phenylacetamide** is a chemical compound belonging to the class of acetamides.<sup>[1]</sup> Its structure features a phenylacetamide moiety linked to a hydroxyethyl group. This combination of a hydrophobic phenyl ring and a hydrophilic hydroxyl group gives it distinct physicochemical properties.

## Physicochemical Data

The fundamental properties of **N-(2-hydroxyethyl)-2-phenylacetamide** are summarized in the table below. These data are critical for its handling, formulation, and application in research and development.

Property	Value	Source
IUPAC Name	N-(2-hydroxyethyl)-2-phenylacetamide	[2]
Synonyms	N-(2-Hydroxyethyl)phenylacetamide , 2-phenylacetamidoethanol, N-(β-Hydroxyethyl)phenylacetamide	[2][3]
CAS Number	6269-99-4	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[2][3]
Molecular Weight	179.22 g/mol	[3]
Melting Point	59-61 °C	[3]
Boiling Point	475-477 K at 0.001 bar (Reduced Pressure)	[2]
Appearance	White to off-white solid (Typical for similar amides)	[4]

## Structural Information

Identifier	Value	Source
InChI	InChI=1S/C10H13NO2/c12-7-6-11-10(13)8-9-4-2-1-3-5-9/h1-5,12H,6-8H2,(H,11,13)	[2]
InChIKey	QNV PXZQZKQWBJW-UHFFFAOYSA-N	[2]
SMILES	C1=CC=C(C=C1)CC(=O)NCCO	[5]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **N-(2-hydroxyethyl)-2-phenylacetamide** are essential for its practical application.

## Synthesis Protocol: Acylation of 2-Aminoethanol

The synthesis of **N-(2-hydroxyethyl)-2-phenylacetamide** can be achieved via the acylation of 2-aminoethanol with phenylacetic acid or its derivatives, such as phenylacetyl chloride. This is a standard method for forming amide bonds.[6][7]

Objective: To synthesize **N-(2-hydroxyethyl)-2-phenylacetamide**.

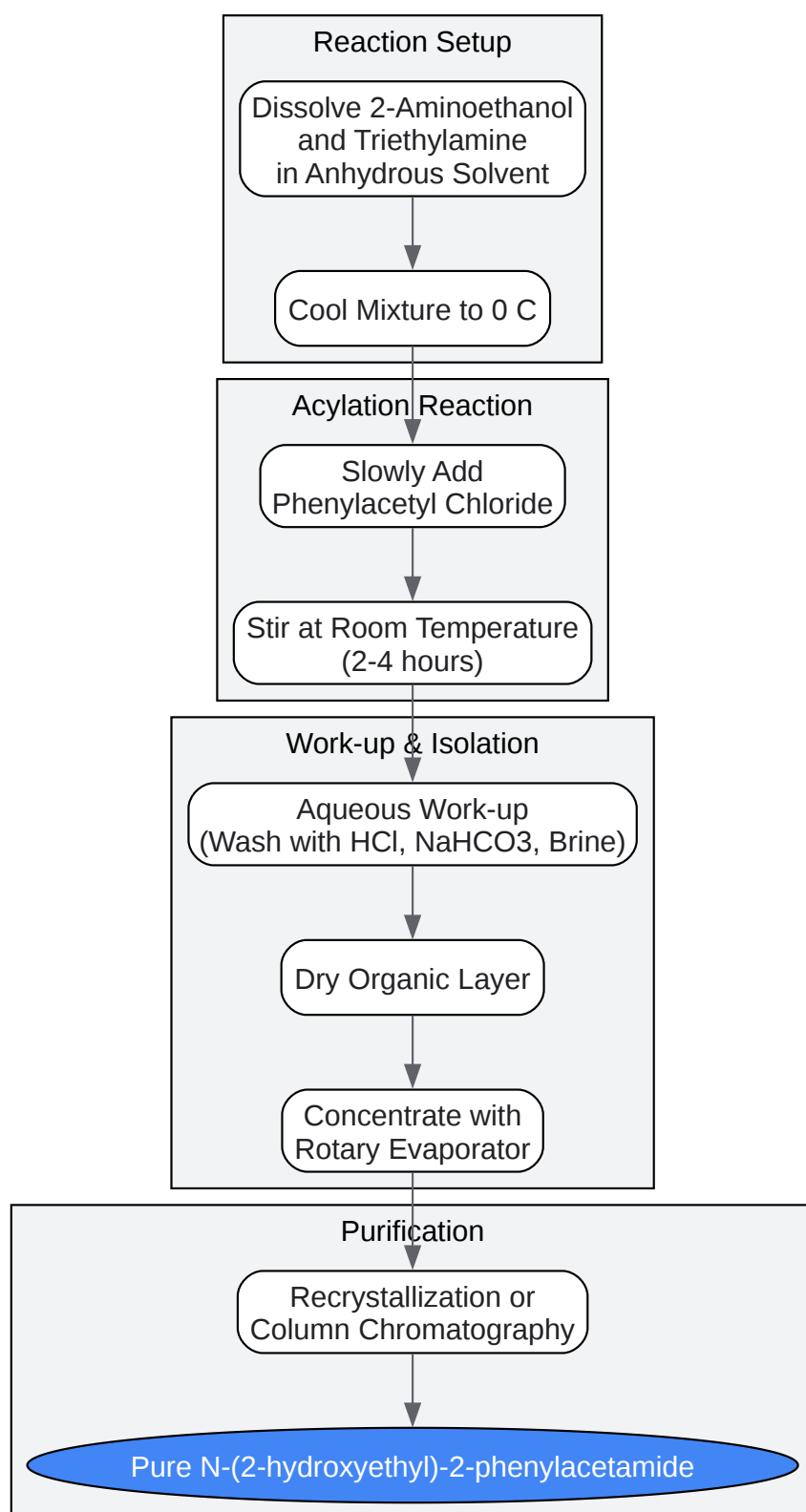
Materials:

- 2-Aminoethanol
- Phenylacetyl chloride
- Anhydrous solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Base (e.g., Triethylamine or Pyridine)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminoethanol (1.0 equivalent) and a base like triethylamine (1.1 equivalents) in an anhydrous solvent.

- Cooling: Cool the reaction mixture to 0 °C using an ice bath to manage the exothermic nature of the reaction.[6]
- Addition of Acylating Agent: Slowly add a solution of phenylacetyl chloride (1.0 equivalent) in the same anhydrous solvent to the stirred mixture.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up:
  - Quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
  - Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>.
- Isolation: Filter off the drying agent and concentrate the organic solvent using a rotary evaporator to yield the crude product.
- Purification: Purify the crude **N-(2-hydroxyethyl)-2-phenylacetamide** by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography.



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Caption: General workflow for the synthesis of **N-(2-hydroxyethyl)-2-phenylacetamide**.

## Analytical Protocol: Reverse-Phase HPLC

A reverse-phase high-performance liquid chromatography (RP-HPLC) method can be used for the analysis and separation of **N-(2-hydroxyethyl)-2-phenylacetamide**.<sup>[8]</sup>

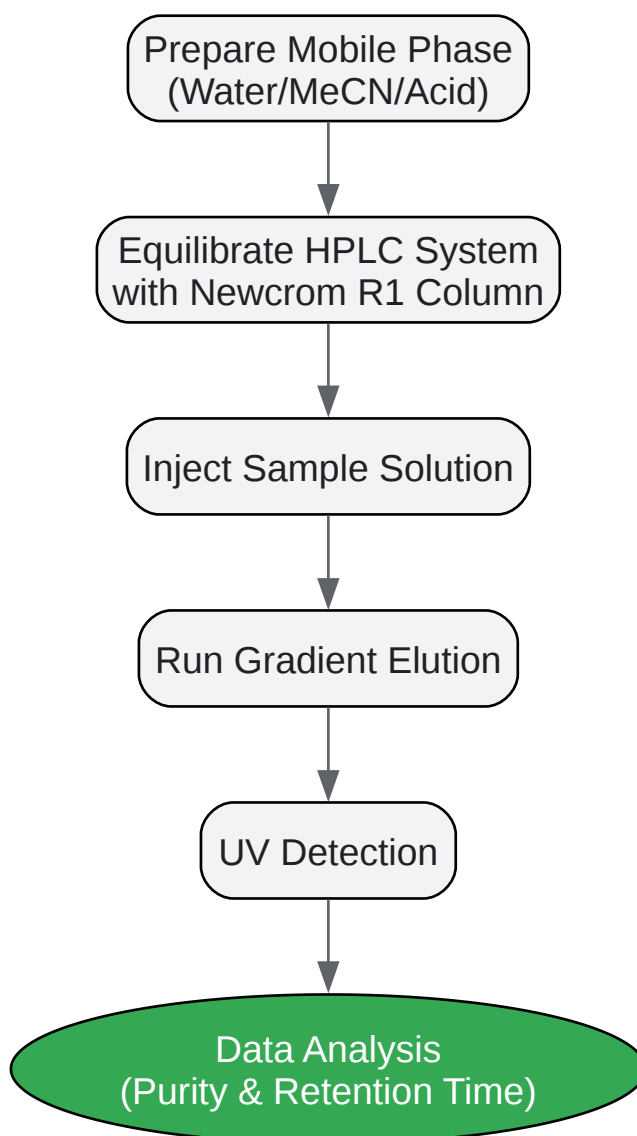
Objective: To analyze the purity of a sample of **N-(2-hydroxyethyl)-2-phenylacetamide**.

Instrumentation & Materials:

- HPLC system with a UV detector
- Newcrom R1 HPLC column (or equivalent C18 column)
- Mobile Phase A: Water with 0.1% Phosphoric Acid (or Formic Acid for MS compatibility)
- Mobile Phase B: Acetonitrile (MeCN)
- Sample dissolved in a suitable solvent (e.g., mobile phase)

Procedure:

- System Preparation: Equilibrate the HPLC system and the column with the initial mobile phase composition.
- Sample Injection: Inject a known volume of the dissolved sample onto the column.
- Elution: Run a gradient or isocratic elution method. A typical starting point could be a linear gradient from 10% to 90% MeCN over 15-20 minutes.
- Detection: Monitor the elution profile using a UV detector at an appropriate wavelength (e.g., 254 nm).
- Data Analysis: Integrate the peak corresponding to **N-(2-hydroxyethyl)-2-phenylacetamide** to determine its purity and retention time. This method is scalable for preparative separation to isolate impurities and is suitable for pharmacokinetic studies.<sup>[8]</sup>



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Caption: Experimental workflow for the HPLC analysis of **N-(2-hydroxyethyl)-2-phenylacetamide**.

## Biological Activity and Context

While specific biological activity data for **N-(2-hydroxyethyl)-2-phenylacetamide** is not extensively documented in publicly available literature, the broader class of N-phenylacetamide derivatives has shown significant pharmacological potential.<sup>[7]</sup>

## Potential Pharmacological Roles

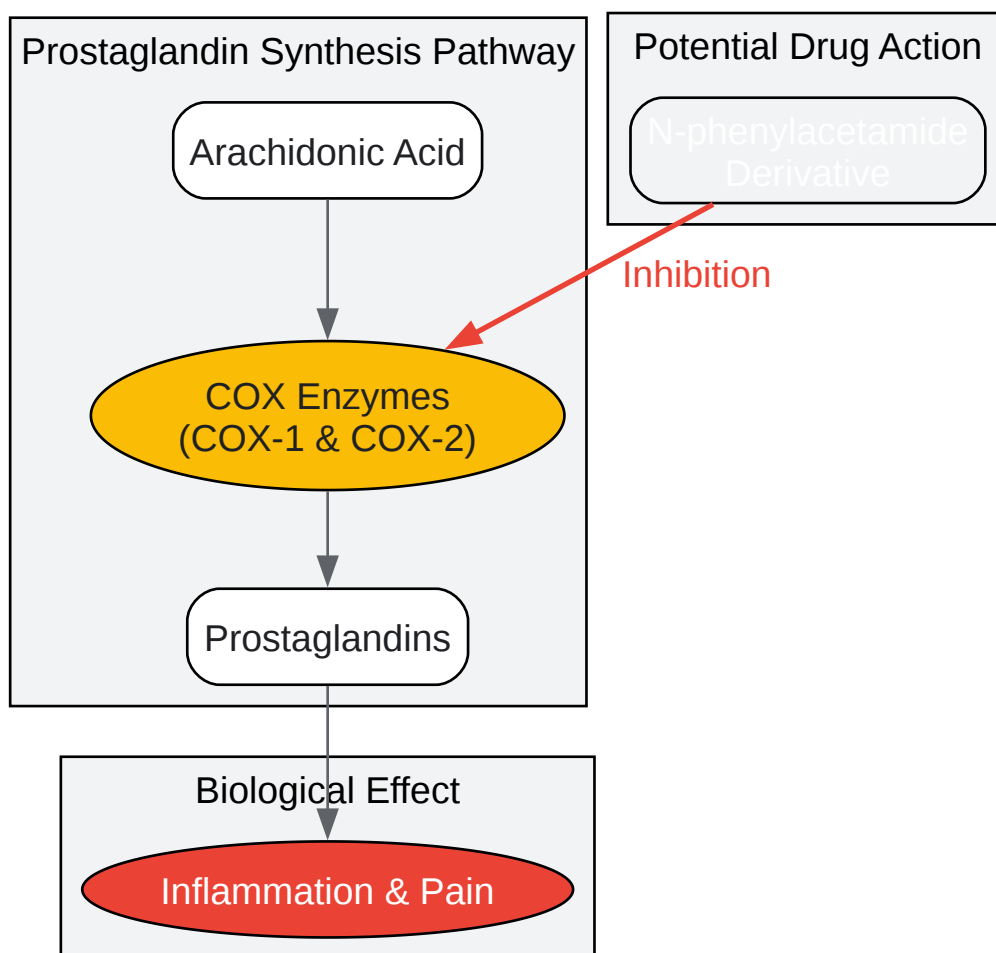
Research into structurally related compounds suggests that N-phenylacetamide derivatives could be valuable in drug discovery.<sup>[7][9]</sup> Areas of interest include:

- **Anti-inflammatory and Analgesic Effects:** Some N-phenylacetamide derivatives have been investigated for their ability to modulate inflammatory pathways.<sup>[6][7]</sup>
- **Antimicrobial Activity:** Derivatives have been synthesized and tested for their efficacy against various bacterial and tubercular strains.<sup>[9][10]</sup>
- **Anticancer Properties:** Certain substituted N-phenylacetamides have demonstrated cytotoxic effects against cancer cell lines.<sup>[9][11]</sup>

## Potential Mechanism of Action: COX Inhibition

A plausible mechanism for the potential anti-inflammatory effects of N-phenylacetamide derivatives involves the inhibition of cyclooxygenase (COX) enzymes.<sup>[7]</sup> COX enzymes are central to the synthesis of prostaglandins, which are key mediators of inflammation and pain.<sup>[7]</sup> Inhibition of these enzymes would reduce prostaglandin production, thereby alleviating inflammatory symptoms.





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Caption: Potential anti-inflammatory mechanism via COX enzyme inhibition.

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